

# Methyltetrazine-amine: A Technical Guide for Bioorthogonal Applications

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## Compound of Interest

Compound Name: Methyltetrazine-amine

Cat. No.: B1456725

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This technical guide provides an in-depth overview of **Methyltetrazine-amine**, a key reagent in the field of bioorthogonal chemistry. We will delve into its chemical properties, core applications, and provide detailed experimental protocols for its use in bioconjugation.

## Core Properties of Methyltetrazine-amine

**Methyltetrazine-amine** is a bioorthogonal chemical reporter containing a reactive amine group and a tetrazine moiety. The methyl group on the tetrazine ring significantly enhances its stability compared to unsubstituted tetrazines, allowing for a broader range of applications and improved storage, especially in aqueous buffers.<sup>[1]</sup> It is most commonly utilized in the inverse electron demand Diels-Alder (iEDDA) cycloaddition reaction, a type of "click chemistry," where the tetrazine ring rapidly and specifically reacts with a strained alkene, most notably trans-cyclooctene (TCO). This reaction is characterized by its exceptionally fast kinetics, high selectivity, and biocompatibility, as it proceeds efficiently under mild, physiological conditions without the need for a catalyst.<sup>[2]</sup>

The primary amine group on **Methyltetrazine-amine** serves as a versatile handle for conjugation to various biomolecules and surfaces. It can readily react with carboxylic acids or activated esters to form stable amide bonds.<sup>[1]</sup>

Below is a summary of the key quantitative data for **Methyltetrazine-amine** and its commonly used hydrochloride salt.

Property	Methyltetrazine-amine	Methyltetrazine-amine hydrochloride (HCl) salt
CAS Number	1345955-28-3[3]	1596117-29-1[4]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>5</sub> [3]	C <sub>10</sub> H <sub>12</sub> ClN <sub>5</sub> [4]
Molecular Weight	201.23 g/mol [3][5]	237.69 g/mol [4][6]
Appearance	Purple to purplish-red solid[7]	-
Solubility	Soluble in DMSO, DMF, MeOH[1][2]	-

## The Chemistry: Inverse Electron Demand Diels-Alder (iEDDA) Reaction

The core utility of **Methyltetrazine-amine** lies in its participation in the iEDDA reaction with trans-cyclooctene (TCO). This bioorthogonal reaction is central to its application in labeling and conjugating biomolecules.

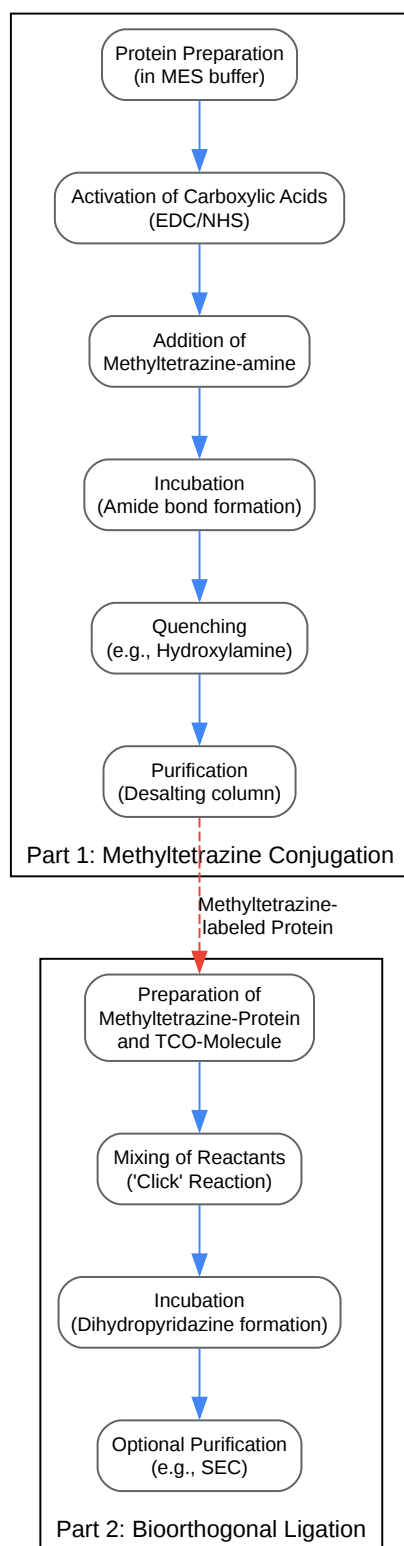


Figure 2: Experimental Workflow for Protein Bioconjugation

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